

Personal protective equipment for handling 7-Deazaguanine

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Compound of Interest

Compound Name: 7-Deazaguanine

Cat. No.: B613801

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Essential Safety and Handling Guide for 7-Deazaguanine

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **7-Deazaguanine**. Adherence to these procedures is critical for ensuring personal safety and proper management of this chemical.

Chemical Safety Profile: **7-Deazaguanine**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C6H6N4O	[1] [2]
Molecular Weight	150.14 g/mol	[1] [2]
Appearance	Solid	[3]
CAS Number	7355-55-7	[1] [2] [3]
Storage Temperature	4°C, protect from light	[3]

Hazard Identification and Precautionary Measures[\[1\]](#)[\[2\]](#)[\[3\]](#)

7-Deazaguanine is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to understand and mitigate the risks associated with this compound.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Harmful)	GHS07	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal (Harmful)	GHS07	Warning	H312: Harmful in contact with skin
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Harmful)	GHS07	Warning	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	GHS07	Warning	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **7-Deazaguanine**. The following equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant, non-latex gloves (e.g., nitrile) should be worn. Change gloves frequently, especially after contact with the chemical.[4][5][6]
Eye and Face Protection	Safety Glasses/Goggles and Face Shield	Use safety goggles that provide a complete seal around the eyes. A face shield should be worn in situations with a high risk of splashing.[4]
Skin and Body Protection	Laboratory Coat and Full-Length Clothing	A buttoned lab coat must be worn over full-length pants and closed-toe shoes to prevent skin contact.[4][6]
Respiratory Protection	Respirator	In cases of poor ventilation or when handling fine powders that can become airborne, a suitable respirator is required. [4][6]

Operational Plan: Handling and Disposal

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that all necessary PPE is correctly worn and that a chemical spill kit is readily accessible.[7]
- Weighing and Transfer: Conduct all weighing and transferring of **7-Deazaguanine** powder within a certified chemical fume hood to control airborne particles.
- Solution Preparation: When preparing solutions, add the solid **7-Deazaguanine** to the solvent slowly to prevent splashing.

- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#) Decontaminate the work area.
- Storage: Store **7-Deazaguanine** in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.[\[3\]](#)[\[8\]](#)

Disposal Plan

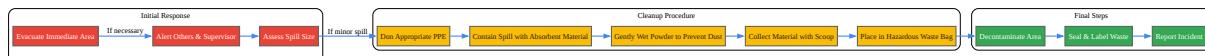
All waste containing **7-Deazaguanine**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.

- Segregation: Collect all **7-Deazaguanine** waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Containerization: Use leak-proof, compatible plastic containers for waste collection.[\[9\]](#) For solid waste, double-bagging is recommended.[\[9\]](#)
- Labeling: Label the waste container with "Hazardous Waste" and the specific chemical name, "**7-Deazaguanine**."
- Disposal: Dispose of the hazardous waste through your institution's designated environmental health and safety office, following all local, state, and federal regulations.[\[8\]](#)

Emergency Protocol: Spill Response

In the event of a **7-Deazaguanine** spill, immediate and correct action is vital to contain the material and prevent exposure.

Spill Cleanup Workflow



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Caption: Workflow for a minor chemical spill response.

Step-by-Step Spill Cleanup Protocol

- Evacuate and Alert: Immediately evacuate the spill area and alert nearby personnel and your supervisor.[10]
- Assess the Spill: Determine the extent of the spill. For large spills, evacuate the laboratory and contact your institution's emergency response team. The following steps are for minor spills that can be handled by trained personnel.[11]
- Don PPE: Put on all required personal protective equipment, including gloves, safety goggles, a face shield, and a lab coat.[7]
- Contain the Spill: Create a dike around the spill using an inert absorbent material like vermiculite or sand to prevent it from spreading.[9][10]
- Address Powder Spills: If the spill involves solid **7-Deazaguanine**, carefully wet the powder with a small amount of water to prevent it from becoming airborne before absorption.[7]
- Absorb and Collect: Add absorbent material over the spill, working from the outside in.[9] Once absorbed, use a scoop or tongs to collect the material and any broken glass.[7][12]
- Package Waste: Place all contaminated materials, including used PPE, into a labeled hazardous waste bag or container.[7][12] Double-bag the waste and seal it securely.[9]
- Decontaminate the Area: Clean the spill area with a detergent and water solution, followed by a rinse with water.[7]
- Final Disposal: Dispose of the sealed hazardous waste container according to your institution's procedures.
- Report: Complete any necessary incident reports as required by your institution.[10]

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